

# Commercial Availability and Purity of (-)-2-Butanol: A Technical Guide

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## Compound of Interest

Compound Name: (-)-2-Butanol

Cat. No.: B080176

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This technical guide provides an in-depth overview of the commercial availability and purity of **(-)-2-butanol**, also known as (R)-(-)-sec-butanol. The information is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of sourcing and quality assessment for this chiral compound. This document outlines commercially available grades, typical purities, and detailed methodologies for determining enantiomeric excess.

## Commercial Availability

**(-)-2-Butanol** is commercially available from a range of chemical suppliers, typically in high purity grades suitable for research and synthesis. The compound is often listed under its systematic name, (R)-(-)-2-butanol, or as (-)-sec-butyl alcohol. Availability spans from small research quantities (grams) to bulk quantities (kilograms), catering to various scales of experimental and developmental work.

The following table summarizes the availability of **(-)-2-butanol** from prominent chemical suppliers. It is important to note that catalog information, including available quantities and pricing, is subject to change and should be verified on the respective supplier's website.

Supplier	Product Name	CAS Number	Stated Purity/Enantiomeric Excess	Available Quantities
Sigma-Aldrich	(R)-(-)-2-Butanol	14898-79-4	99%	1 g, 5 g, 25 g
Thermo Scientific Chemicals	(R)-(-)-2-Butanol, 98+%	14898-79-4	≥98.0% (GC)	1 g, 5 g
Synthesis with Catalysts Pvt. Ltd.	(R)-2-Butanol	14898-79-4	99% Assay, 98% Enantiomeric Excess	1 g, 10 g, 50 g, 1 kg, 25 kg
Aure Chemical	2-Butanol (Enantiomerically Enriched Grades)	78-92-2	Available upon request	Inquire for details

## Purity Specifications

The purity of commercially available **(-)-2-butanol** is typically high, with a focus on both chemical purity (assay) and enantiomeric purity (enantiomeric excess, ee). Chemical purity is commonly determined by Gas Chromatography (GC), while enantiomeric excess is assessed using chiral separation techniques.

The table below outlines the typical purity specifications for **(-)-2-butanol** offered by various suppliers.

Supplier	Parameter	Specification
Sigma-Aldrich	Assay (GC)	99%
Thermo Scientific Chemicals	Assay (GC)	≥98.0%
Optical Rotation	-14.0° ± 2.0° (neat)	
Synthesis with Catalysts Pvt. Ltd.	Assay	99%
Enantiomeric Excess	98%	

# Experimental Protocol: Determination of Enantiomeric Purity by Chiral Gas Chromatography (GC)

The enantiomeric purity of 2-butanol is most effectively determined by chiral Gas Chromatography (GC). This method allows for the separation and quantification of the (R)- and (S)-enantiomers. Both underivatized and derivatized methods can be employed. Derivatization to the acetate or trifluoroacetate esters can often enhance the separation of the enantiomers on a chiral column.[\[1\]](#)

Below is a detailed experimental protocol for the analysis of 2-butanol enantiomers using an Astec® CHIRALDEX™ G-TA chiral capillary GC column, as provided by Sigma-Aldrich.[\[2\]](#)[\[3\]](#)

## Instrumentation and Materials:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Chiral GC Column: Astec® CHIRALDEX™ G-TA, 30 m x 0.25 mm I.D., 0.12 µm film thickness.[\[2\]](#)
- Carrier Gas: Helium.[\[2\]](#)
- Reagents: Methylene chloride (for sample preparation), (R)-(-)-**2-Butanol** and (S)-(+)-2-Butanol standards. For derivatization: Acetic anhydride or trifluoroacetic anhydride.

## GC Conditions for Underivatized 2-Butanol:[\[3\]](#)

- Injection Port Temperature: 250 °C
- Detector Temperature: 250 °C
- Oven Temperature Program: 30 °C hold for 5 minutes, then ramp at 5 °C/min to 110 °C.
- Carrier Gas Pressure: 30 psi
- Injection Volume: 1 µL

- Split Ratio: 80:1

#### Sample Preparation (Underivatized):[\[3\]](#)

- Prepare a stock solution of the racemic 2-butanol standard at a concentration of 2 mg/mL in methylene chloride.
- Prepare a sample solution of the **(-)-2-butanol** to be analyzed at the same concentration in methylene chloride.

#### Analysis Procedure (Underivatized):

- Inject the racemic standard solution to determine the retention times of the (S)-(+)-2-butanol (peak 1) and (R)-(-)-2-butanol (peak 2).
- Inject the sample solution.
- Identify the peaks corresponding to the (R) and (S) enantiomers based on the retention times obtained from the standard.
- Calculate the enantiomeric excess (ee) using the peak areas of the two enantiomers with the following formula:
  - $ee\ (\%) = [ (Area\ of\ major\ enantiomer - Area\ of\ minor\ enantiomer) / (Area\ of\ major\ enantiomer + Area\ of\ minor\ enantiomer) ] \times 100$

#### GC Conditions for O-Acetyl Derivatives of 2-Butanol:[\[2\]](#)

- The GC conditions (injection port, detector, oven program, carrier gas, injection volume, and split ratio) are the same as for the underivatized method.

#### Sample Preparation (Derivatized):

- To derivatize the alcohol, react the 2-butanol sample with acetic anhydride. A common method involves mixing the alcohol with a slight excess of acetic anhydride, often with a catalyst such as a small amount of pyridine or a Lewis acid, and allowing the reaction to proceed to completion. The reaction mixture can then be diluted with a suitable solvent like methylene chloride for GC analysis.

- Prepare a 2 mg/mL solution of the derivatized sample in methylene chloride.

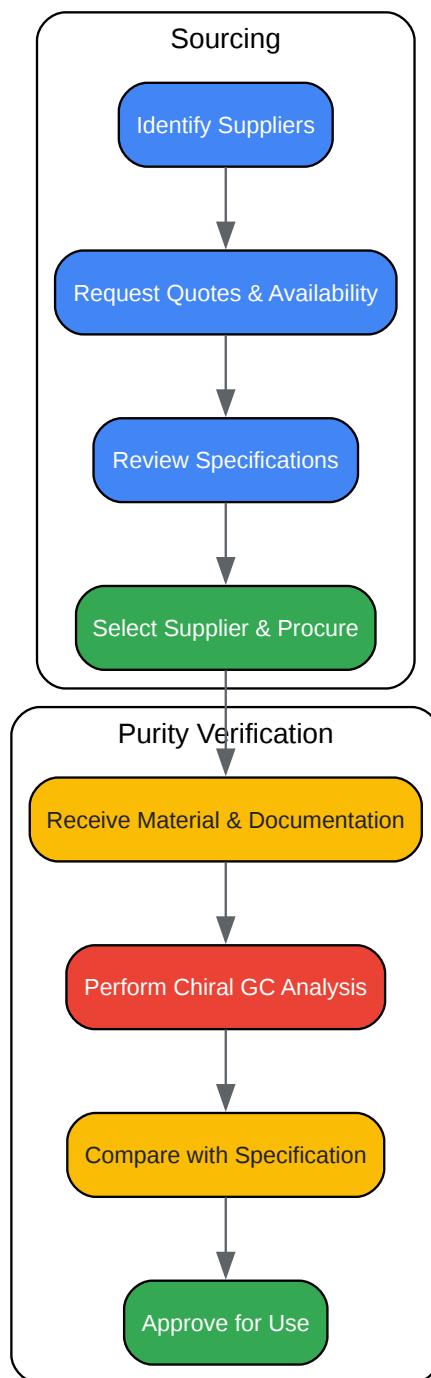
Analysis Procedure (Derivatized):

- Follow the same analysis procedure as the underivatized method. For the O-acetyl derivatives on the specified column, the elution order is typically the (S)-enantiomer followed by the (R)-enantiomer.[2]

## Workflow for Sourcing and Purity Verification of (-)-2-Butanol

The following diagram illustrates a typical workflow for a researcher requiring **(-)-butanol** for experimental use, from initial supplier identification to final purity verification.

## Workflow for (-)-2-Butanol Sourcing and Purity Verification

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Caption: Sourcing and Purity Verification Workflow.

This guide provides a foundational understanding of the commercial landscape and analytical assessment of **(-)-2-butanol**. For specific applications, it is always recommended to consult the supplier's certificate of analysis and to perform in-house verification of purity to ensure the material meets the stringent requirements of your research or development activities.

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